

An In-depth Technical Guide to 3,5-Diphenylpyridine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3,5-Diphenylpyridine

CAS No.: 92-07-9

Cat. No.: B1211105

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Executive Summary: **3,5-Diphenylpyridine** is a significant heterocyclic scaffold characterized by a central pyridine ring substituted with phenyl groups at the C3 and C5 positions. This unique arrangement imparts a combination of steric bulk and electronic properties that make it a valuable building block in medicinal chemistry and materials science. Its derivatives have shown promise in drug discovery, particularly as cytotoxic agents and kinase inhibitors.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, details robust synthetic protocols, and explores its applications for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Profile

The core of **3,5-diphenylpyridine** consists of a pyridine heterocycle with two phenyl substituents. This structure creates a specific steric and electronic environment that dictates its reactivity and potential for forming intermolecular interactions, which is a key consideration in drug design.^{[3][4]}

The structure of **3,5-diphenylpyridine** is defined by the IUPAC name **3,5-diphenylpyridine** and the CAS Number 92-07-9.^[5] Its molecular formula is C₁₇H₁₃N, with a molecular weight of approximately 231.29 g/mol.^{[6][7]}

Caption: Molecular structure of **3,5-Diphenylpyridine**.

Spectroscopic analysis is critical for the confirmation of the structure and purity of **3,5-diphenylpyridine**. While a comprehensive public database spectrum for **3,5-diphenylpyridine** itself is not readily available, data for analogous substituted pyridines can provide valuable reference points.

- ¹H NMR: In a typical ¹H NMR spectrum (in CDCl₃), one would expect to see signals for the pyridine ring protons and the phenyl ring protons. The protons on the pyridine ring at the C2, C4, and C6 positions would appear as distinct signals, likely in the aromatic region (δ 7.0-9.0 ppm). The phenyl protons would also appear in this region, likely as complex multiplets.^{[8][9]}
- ¹³C NMR: The ¹³C NMR spectrum would show characteristic signals for the pyridine and phenyl carbons. The carbons of the pyridine ring would be expected in the range of δ 120-160 ppm, while the phenyl carbons would also resonate in this region.^{[8][10]}
- Mass Spectrometry (MS): The exact mass of **3,5-diphenylpyridine** is 231.10500.^[6] High-resolution mass spectrometry (HRMS) is the definitive technique for confirming this molecular weight.

Physicochemical Properties

The physical and chemical properties of **3,5-diphenylpyridine** are essential for its handling, formulation, and application in various experimental settings.

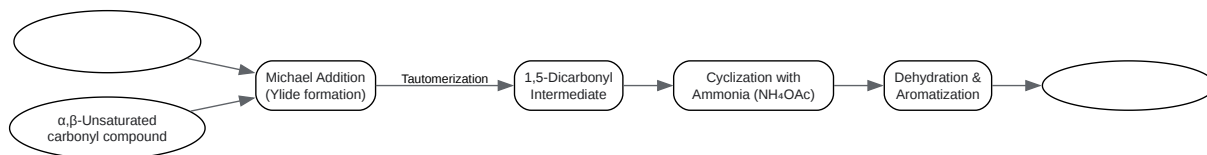
Property	Value	Source
Molecular Formula	C ₁₇ H ₁₃ N	[6]
Molecular Weight	231.29 g/mol	[6]
Appearance	White to light yellow solid	[11]
Melting Point	193-194 °C	[11]
Boiling Point	395.6 °C at 760 mmHg	[6]
Density	1.084 g/cm ³	[6]
Flash Point	175.3 °C	[6]
pKa	4.47 ± 0.20 (Predicted)	[11]
LogP	4.41560	[6]

These properties indicate that **3,5-diphenylpyridine** is a stable, solid compound with low solubility in water, as suggested by its high LogP value.[12] Its basicity, reflected by the predicted pKa, is a key characteristic of the pyridine nitrogen.[11]

Synthesis and Mechanistic Insights

The synthesis of **3,5-diphenylpyridine** and its derivatives can be achieved through several established methods in organic chemistry. The Kröhnke pyridine synthesis is a particularly notable and versatile method.[13][14] Other modern approaches often utilize palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, starting from a di-halogenated pyridine core.[1][15]

The Kröhnke synthesis is a powerful tool for constructing substituted pyridines.[13][16] It involves the reaction of an α -pyridinium methyl ketone salt with an α,β -unsaturated carbonyl compound in the presence of a nitrogen source, typically ammonium acetate.[14][17] The reaction proceeds through a cascade of events including a Michael addition, cyclization, and subsequent dehydration and aromatization to form the pyridine ring.[13][14]



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Caption: Simplified mechanism of the Kröhnke Pyridine Synthesis.

This method is highly effective for synthesizing diarylpyridines and offers broad functional group tolerance. The starting material, 3,5-dibromopyridine, is commercially available.[18]

Step 1: Reaction Setup

- To a solution of 3,5-dibromopyridine (1.0 equiv) in a suitable solvent mixture (e.g., toluene/ethanol/water) is added phenylboronic acid (2.2-2.5 equiv).
- A base, such as cesium carbonate (Cs₂CO₃) or sodium carbonate (Na₂CO₃), is added to the mixture.[15]
- A palladium catalyst, typically Pd(PPh₃)₄ (tetrakis(triphenylphosphine)palladium(0)), is added.[15] The choice of catalyst and ligands is crucial for reaction efficiency and yield.

Step 2: Reaction Execution

- The reaction mixture is degassed and heated under an inert atmosphere (e.g., nitrogen or argon) for several hours. The reaction temperature is a critical parameter that needs to be optimized.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

Step 3: Work-up and Purification

- Upon completion, the reaction mixture is cooled to room temperature and partitioned between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer is separated, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford pure **3,5-diphenylpyridine**.

Rationale for Choices:

- Palladium Catalyst: $\text{Pd}(\text{PPh}_3)_4$ is a common and effective catalyst for Suzuki couplings due to its stability and activity.
- Base: The base is required to activate the boronic acid for transmetalation to the palladium center.
- Inert Atmosphere: Prevents the oxidation and deactivation of the palladium(0) catalyst.

Applications in Medicinal Chemistry and Materials Science

The pyridine scaffold is considered a "privileged structure" in medicinal chemistry due to its presence in numerous FDA-approved drugs and biologically active compounds.^{[19][20]} The 3,5-diarylpyridine motif, in particular, serves as a versatile template for designing molecules that can interact with various biological targets.^[1]

The rigid structure of the **3,5-diphenylpyridine** core allows for the precise spatial orientation of appended functional groups, which is essential for specific interactions with biological targets like enzyme active sites or protein-protein interfaces.

- Anticancer and Cytotoxic Agents: Several studies have explored the synthesis of **3,5-diphenylpyridine** derivatives as potential anticancer agents.^{[1][2]} Their mechanism of action can vary, with some compounds showing cytotoxic effects against human leukemia cells.^[2] The phenyl rings can be further functionalized to modulate properties such as solubility, cell permeability, and target affinity.

- **Kinase Inhibitors:** The pyridine ring is a common feature in many kinase inhibitors.[4] The nitrogen atom can act as a hydrogen bond acceptor, a key interaction in many kinase active sites. The 3,5-diphenyl arrangement provides a scaffold to which other pharmacophoric groups can be attached to achieve potency and selectivity.
- **DNA Intercalating Agents:** The planar aromatic system of **3,5-diphenylpyridine** derivatives allows them to intercalate between the base pairs of DNA, which can lead to cytotoxic effects.[2]

The versatility of the 3,5-dihalopyridine precursors also allows for the creation of diverse chemical libraries for high-throughput screening.[18][21]

The structural and electronic properties of **3,5-diphenylpyridine** also make it an interesting candidate for applications in materials science. Its derivatives can be used as:

- **Ligands for Metal Complexes:** The pyridine nitrogen can coordinate to metal centers, making these compounds useful as ligands in catalysis or for the construction of metal-organic frameworks (MOFs).
- **Organic Electronics:** The conjugated π -system of **3,5-diphenylpyridine** suggests potential applications in organic light-emitting diodes (OLEDs) and other electronic devices.

Conclusion and Future Outlook

3,5-Diphenylpyridine is a heterocyclic compound with a rich chemical profile and significant potential in both medicinal chemistry and materials science. Its robust synthesis via methods like the Kröhnke synthesis and modern cross-coupling reactions allows for the generation of a wide array of derivatives.[1][13] The pyridine scaffold continues to be a focal point in drug discovery, and the unique 3,5-diphenyl substitution pattern offers a valuable platform for the development of novel therapeutics, particularly in oncology.[3][22] Future research will likely focus on the synthesis of more complex and functionally diverse **3,5-diphenylpyridine** analogues and the exploration of their biological activities through advanced screening and mechanistic studies.

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